

Essential Safety and Operational Guidance for Handling CA140 (Calcium Chloride, Dihydrate)

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This document provides immediate safety, handling, and disposal protocols for **CA140**, Calcium Chloride, Dihydrate. Adherence to these guidelines is critical for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

CA140, while a common laboratory chemical, presents distinct hazards that necessitate careful handling. It is classified as an oral acute toxicant (Category 4) and can cause serious eye irritation (Category 2A)[1][2]. Ingestion may lead to gastrointestinal irritation, nausea, and vomiting[2]. Prolonged skin contact may also result in irritation[2].

To mitigate these risks, the following personal protective equipment is mandatory when handling **CA140**:



PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	To prevent serious eye irritation from splashes or dust. [1][2]
Hand Protection	Wear suitable gloves (e.g., nitrile or latex).	To prevent skin irritation from direct contact.[2]
Body Protection	A standard laboratory coat or suitable protective clothing.	To protect skin and clothing from spills and contamination. [2]

Engineering Controls and Emergency Procedures

Proper laboratory infrastructure is the first line of defense against chemical exposure.

Control Measure	Specification	Rationale
Ventilation	Handle in a well-ventilated area.	To minimize inhalation of any airborne dust.[2]
Eyewash Stations	Must be readily accessible.	For immediate rinsing in case of eye contact.[2]
Safety Showers	Must be readily accessible.	For immediate decontamination in case of large-scale skin contact.[2]

Emergency First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists[1].
- Skin Contact: Wash off with soap and water.
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person and call a physician[1].



Inhalation: Move the individual to fresh air.

Procedural Workflow for PPE Donning and Doffing

The following workflow diagram illustrates the correct sequence for putting on (donning) and taking off (doffing) personal protective equipment to ensure maximum safety and prevent cross-contamination.



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PPE Donning and Doffing Workflow for CA140 Handling.

Storage and Disposal

Storage: Store **CA140** in a tightly closed container in a dry, cool, and well-ventilated place. Keep it out of the reach of children[2].

Disposal: Dispose of **CA140** and any contaminated materials in accordance with all local, regional, national, and international regulations. Consult your institution's environmental health and safety office for specific guidance on chemical waste disposal.

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